

Essential Safety and Logistical Information for Handling Methyl 3-hydroxyhexadecanoate

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Compound of Interest

Compound Name: Methyl 3-hydroxyhexadecanoate

Cat. No.: B142827

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **Methyl 3-hydroxyhexadecanoate** (CAS 51883-36-4). Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) indicate that **Methyl 3-hydroxyhexadecanoate** is not classified as a hazardous substance, it is best practice in a laboratory setting to handle all chemicals with a degree of caution.^[1] Another SDS for the similar compound Methyl 3-Hydroxyhexanoate recommends the use of protective gear. Therefore, the following personal protective equipment is recommended to minimize exposure and ensure safety.

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Equipment	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from potential splashes.
Hand Protection	Nitrile gloves	Prevents direct skin contact.
Body Protection	Standard laboratory coat	Protects skin and clothing from spills.

Operational Plan: From Receipt to Use

A systematic approach to handling **Methyl 3-hydroxyhexadecanoate** is crucial for safety and maintaining the integrity of the compound.

Step 1: Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product name and CAS number (51883-36-4) on the label match the order specifications.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Step 2: Storage

- Store the compound in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated area.
- For long-term stability, storage in a freezer is recommended.[\[4\]](#)

Step 3: Handling and Use

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential dust or vapors.
- Avoid direct contact with skin and eyes by wearing the recommended PPE.
- Do not eat, drink, or smoke in the designated handling area.

- After handling, wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **Methyl 3-hydroxyhexadecanoate** and any associated contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Segregation

- Segregate waste contaminated with **Methyl 3-hydroxyhexadecanoate** from other laboratory waste streams.
- This includes unused product, contaminated consumables (e.g., pipette tips, gloves, weighing paper), and any spill cleanup materials.

Step 2: Waste Collection and Labeling

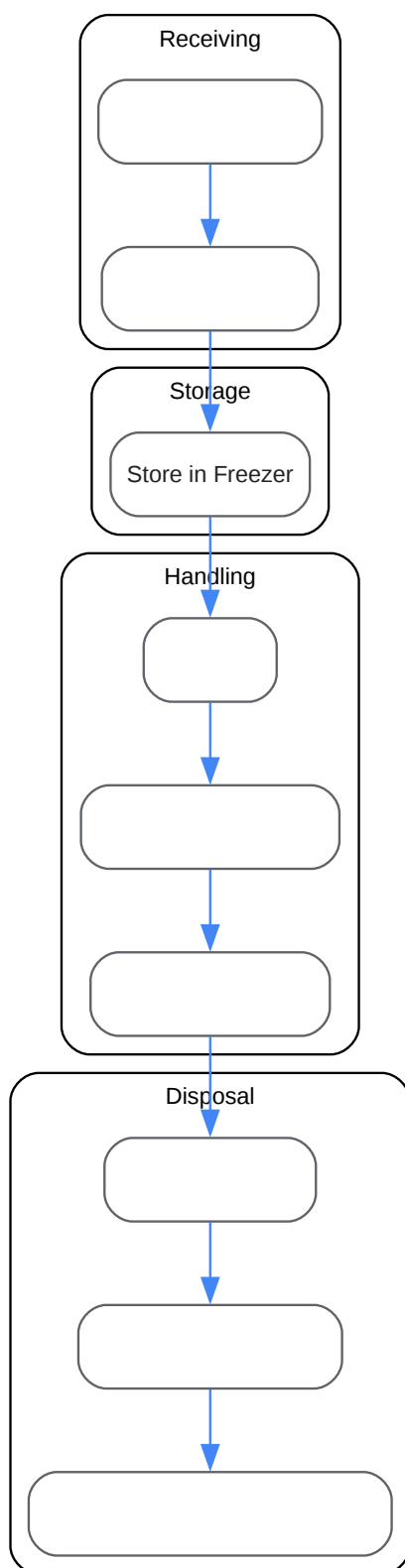
- Collect all chemical waste in a designated, properly labeled, and sealed waste container.
- The label should clearly indicate "Hazardous Waste" and list the chemical name: **Methyl 3-hydroxyhexadecanoate**.

Step 3: Final Disposal

- Dispose of the chemical waste through your institution's designated hazardous waste disposal program.
- Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of down the drain or in regular trash.

Experimental Workflow

The following diagram illustrates the standard operational workflow for the safe handling of **Methyl 3-hydroxyhexadecanoate**.



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